

An In-depth Technical Guide to 5-Methoxy-3-methylphthalic Acid

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Compound of Interest

Compound Name: 5-Methoxy-3-methylphthalic acid

Cat. No.: B012782

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IUPAC Name: 5-Methoxy-3-methylbenzene-1,2-dicarboxylic acid

This technical guide provides a comprehensive overview of **5-Methoxy-3-methylphthalic acid**, including its chemical properties, and available data.

Chemical Properties and Identifiers

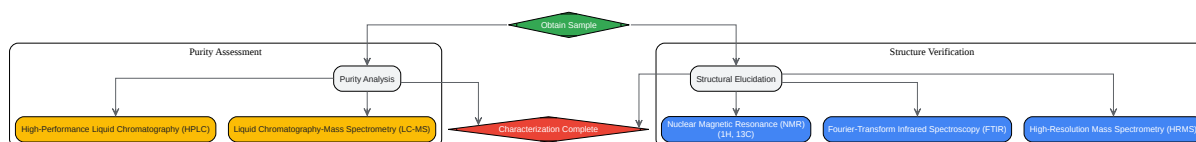
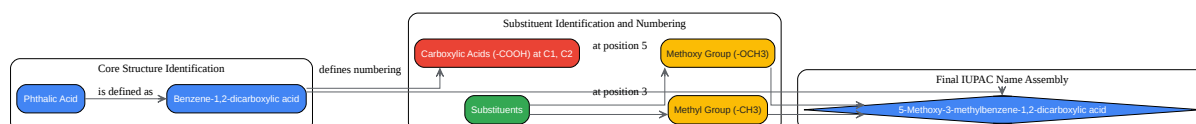
Property	Value	Source
CAS Number	103203-38-9	[1]
Molecular Formula	C10H10O5	[1]
Molecular Weight	210.185 g/mol	[1]
Linear Formula	C10H10O5	

Experimental Data

Currently, detailed experimental protocols for the synthesis of **5-Methoxy-3-methylphthalic acid** are not readily available in the public domain. Sigma-Aldrich notes that they provide this compound as part of a collection of rare chemicals and do not collect analytical data for it. Buyers are responsible for confirming the product's identity and purity.

Logical Relationships in Chemical Nomenclature

The naming of **5-Methoxy-3-methylphthalic acid** follows the systematic rules of IUPAC nomenclature for substituted benzene derivatives. The logical process for deriving the name is outlined below.



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References

- 1. scbt.com [scbt.com]
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